

Personal protective equipment for handling 2,4-Difluorophenylboronic acid

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Compound of Interest

Compound Name: 2,4-Difluorophenylboronic acid

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Essential Safety and Handling Guide for 2,4-Difluorophenylboronic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,4-Difluorophenylboronic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **2,4-Difluorophenylboronic acid**
- Synonyms: 2,4-Difluorobenzeneboronic acid, (2,4-Difluorophenyl)boranediol[1]
- CAS Number: 144025-03-6[2][3][4][5][6]
- Molecular Formula: C₆H₅BF₂O₂[2][4][7]

Hazard Summary: **2,4-Difluorophenylboronic acid** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3][7]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **2,4-Difluorophenylboronic acid**.

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or goggles	EN166 (EU) or NIOSH (US) approved[3][7]
Skin Protection	Chemical resistant gloves and long-sleeved clothing	Inspect gloves prior to use[3][7]
Respiratory Protection	Nuisance Exposure: Particle respirator Higher Level Protection: Air-purifying respirator with appropriate cartridges	P95 (US) or P1 (EU) OV/AG/P99 (US) or ABEK-P2 (EU)[7]

Standard Operating Procedure for Handling

Adherence to the following step-by-step procedure is critical to ensure safety when working with **2,4-Difluorophenylboronic acid**.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][3][7]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- Inspect all PPE for integrity before use.[7]

2. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- Avoid the formation of dust and aerosols.[3][7]
- Measure and dispense the chemical carefully to prevent spills.
- Avoid contact with skin and eyes.[1][7]
- Do not eat, drink, or smoke in the handling area.[1]

3. Post-Handling:

- Wash hands thoroughly with soap and water after handling.[1][7]
- Decontaminate the work surface.
- Properly remove and dispose of contaminated gloves and other disposable PPE.[7]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1][3][7]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, seek medical advice.[1][2][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][3]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[8]

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation.[2][3][7]
- Collect the material in a suitable, closed container for disposal.[2][3][7]

Disposal Plan

All waste containing **2,4-Difluorophenylboronic acid** must be treated as hazardous waste.

Waste Collection:

- Collect excess material and any contaminated disposables in a clearly labeled, sealed container.

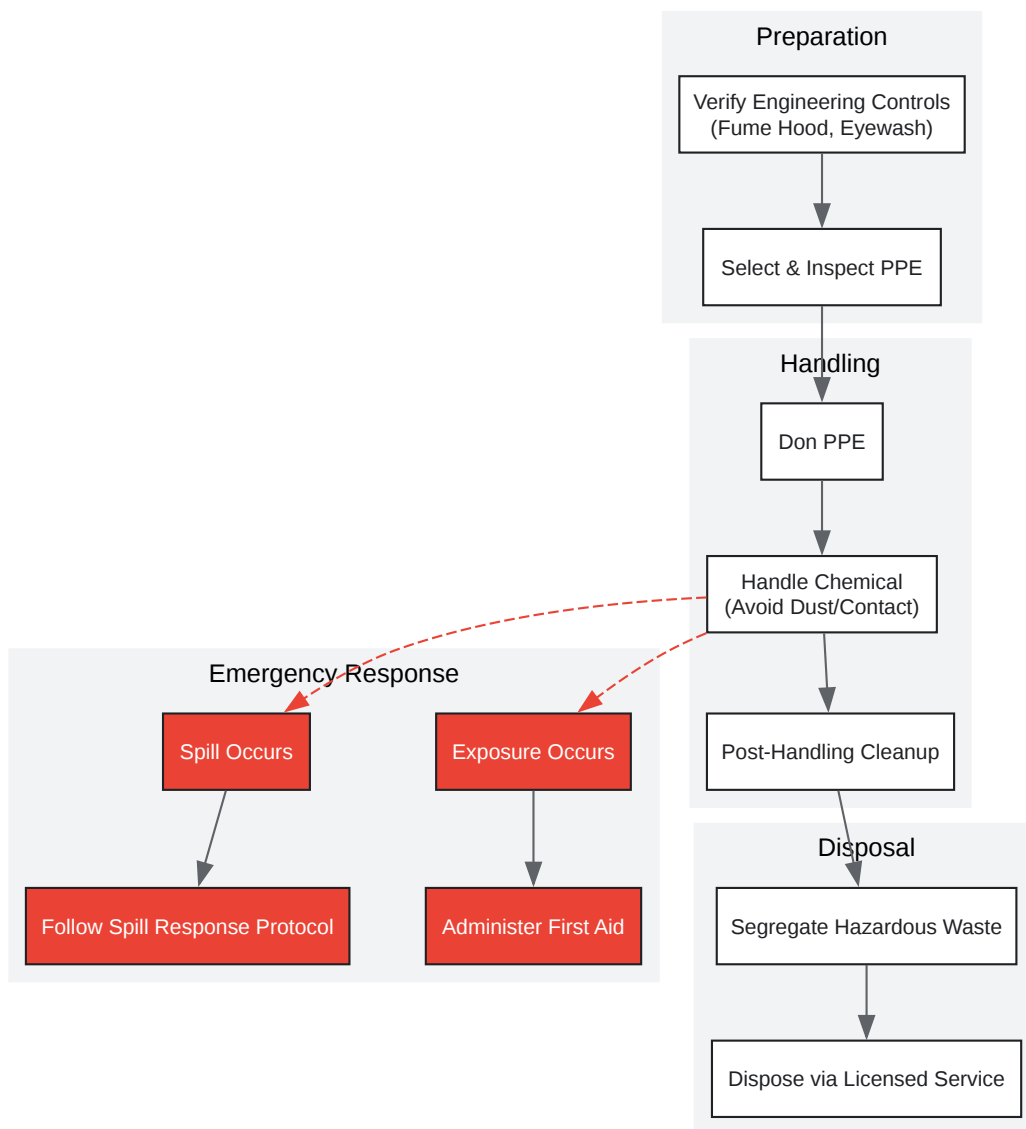
Disposal Method:

- Dispose of the waste through a licensed professional waste disposal service.^[7]
- Do not allow the product to enter drains or waterways.^{[1][3][7]}
- Contaminated packaging should be disposed of as unused product.^[7]

Workflow and Safety Relationships

The following diagram illustrates the logical flow of operations and the integral role of safety measures when handling **2,4-Difluorophenylboronic acid**.

Workflow for Handling 2,4-Difluorophenylboronic Acid



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Caption: Procedural workflow for safe handling of **2,4-Difluorophenylboronic acid**.

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